

# An In-depth Technical Guide to 4-(Phenylthio)benzaldehyde

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## Compound of Interest

Compound Name: 4-(Phenylthio)benzaldehyde

Cat. No.: B075716

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-(Phenylthio)benzaldehyde** (CAS No. 1208-88-4), a versatile chemical intermediate with significant applications in organic synthesis and pharmaceutical development. The document details its chemical and physical properties, experimental protocols for its synthesis and characterization, reactivity, and safety information.

## Chemical Identity and Properties

**4-(Phenylthio)benzaldehyde** is an organic compound featuring a benzaldehyde core substituted with a phenylthio (-SPh) group at the para-position.<sup>[1]</sup> This structure, containing both an aldehyde and a thioether functional group, imparts a unique reactivity profile that makes it a valuable building block in the synthesis of more complex molecules.<sup>[2]</sup>

Table 1: Chemical Identifiers for **4-(Phenylthio)benzaldehyde**

| Identifier        | Value  |
|-------------------|--|
| CAS Number        | 1208-88-4[1][3][4]   |
| Molecular Formula | C <sub>13</sub> H <sub>10</sub> OS[1][4][5]  |
| IUPAC Name        | 4-(Phenylsulfanyl)benzaldehyde[3]  |
| Synonyms          | 4-(Phenylthio)Benzaldehyde, 4-Formyldiphenyl sulfide, Benzaldehyde, p-(phenylthio)-[1][4][5] |
| InChI             | InChI=1S/C13H10OS/c14-10-11-6-8-13(9-7-11)15-12-4-2-1-3-5-12/h1-10H[1][5]                    |
| InChIKey          | VDNBWBPUFMZCEW-UHFFFAOYSA-N[1][4][5]   |
| SMILES            | <chem>S(C1=CC=C(C=O)C=C1)C2=CC=CC=C2</chem> [1][5]   |

Table 2: Physicochemical Properties of **4-(Phenylthio)benzaldehyde**

| Property                 | Value   |
|--------------------------|---|
| Molecular Weight         | 214.28 g/mol [4][5]   |
| Appearance               | Off-white to light brown solid or powder; Pale yellow to light brown solid or liquid[1][2][4][5][6] |
| Melting Point            | 53-54 °C[4][5][6]   |
| Boiling Point            | 136-138 °C at 0.1 Torr[4][5][6]   |
| Density                  | 1.2 ± 0.1 g/cm <sup>3</sup> (Predicted)[4][5][6]  |
| Flash Point              | 209.9 ± 8.9 °C[4]   |
| Refractive Index         | 1.645[4]  |
| Polar Surface Area (PSA) | 42.4 Å <sup>2</sup> [4]   |
| LogP (XLogP3)            | 3.5[4]  |
| Vapor Pressure           | 6.64E-06 mmHg at 25°C[4]  |
| Storage Temperature      | 2-8°C, under inert atmosphere (Nitrogen or Argon)[2][3][5][6]                                       |

## Synthesis and Experimental Protocols

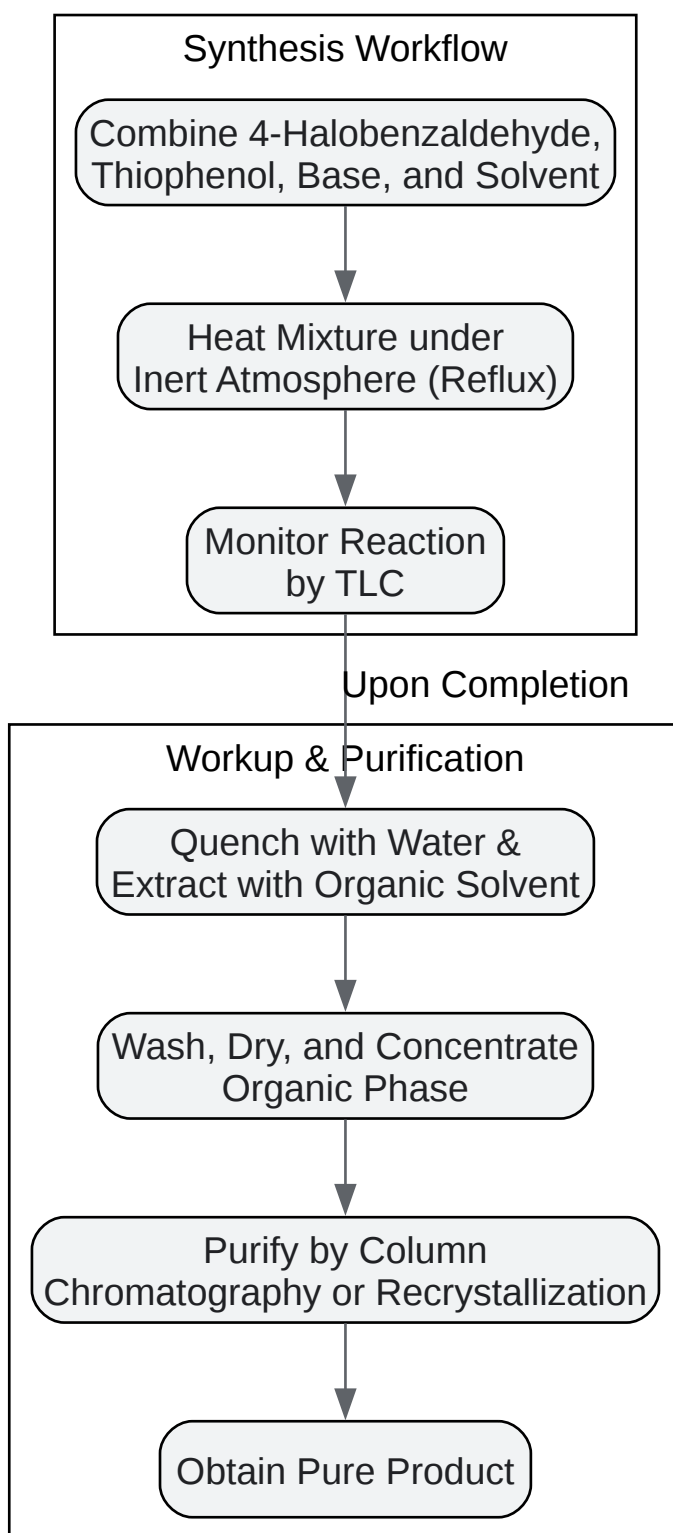
**4-(Phenylthio)benzaldehyde** is a crucial intermediate in the synthesis of various derivatives, including compounds evaluated for antimicrobial activity.[7][8]

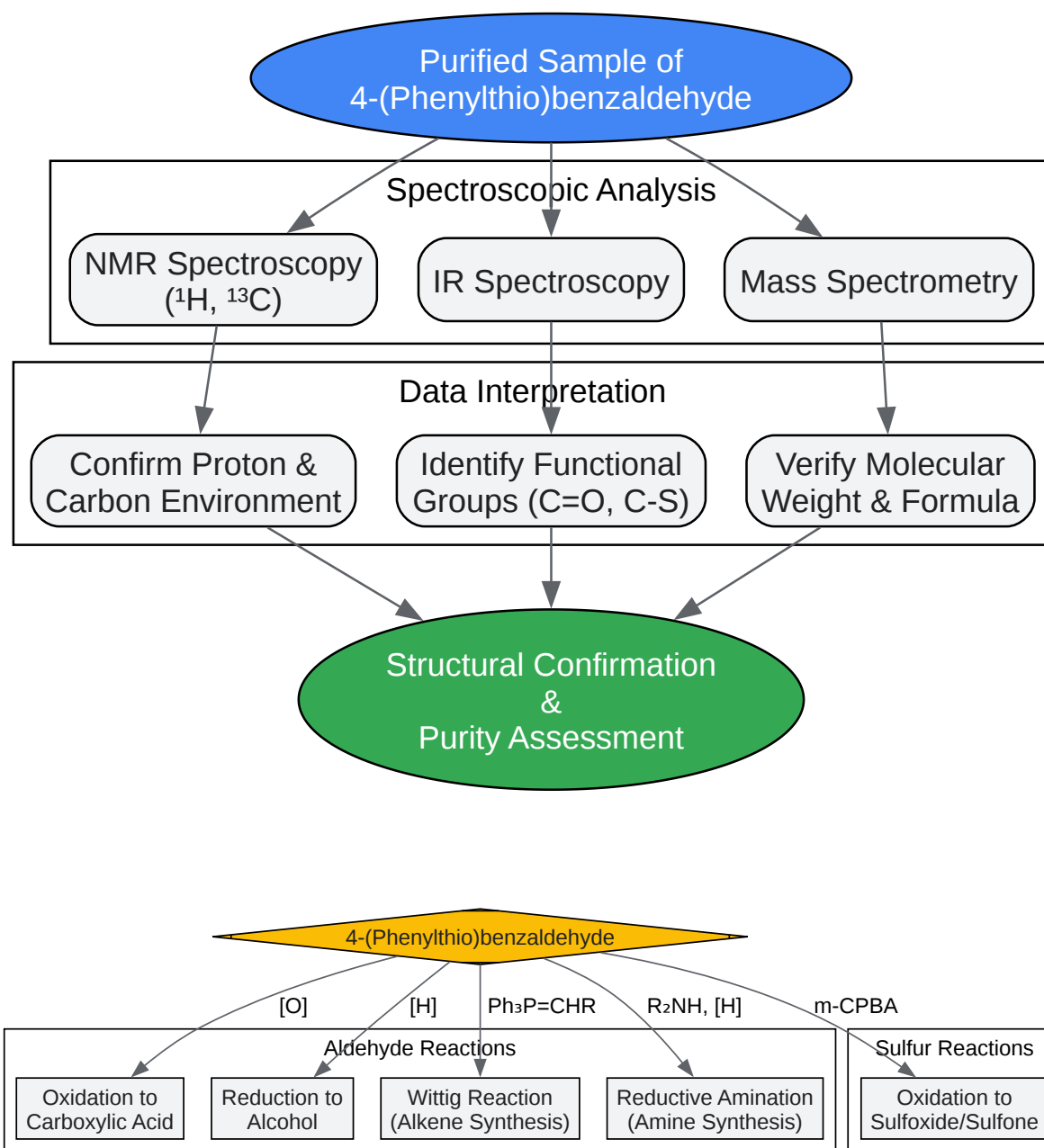
A common synthetic route involves the reaction of a halo-benzaldehyde with thiophenol in the presence of a suitable base and catalyst. While specific reaction conditions can vary, a general protocol is outlined below.

### Experimental Protocol: Synthesis of 4-(Phenylthio)benzaldehyde

- **Reactant Preparation:** To a reaction vessel equipped with a stirrer and reflux condenser, add 4-chlorobenzaldehyde, an equimolar amount of thiophenol, and a suitable solvent (e.g., DMF or DMSO).

- **Base Addition:** Add a base, such as potassium carbonate or sodium hydride, to the mixture to facilitate the nucleophilic aromatic substitution reaction.
- **Catalysis (Optional):** A copper-based catalyst may be employed to improve reaction rates and yield.
- **Reaction:** Heat the mixture under an inert atmosphere (e.g., Nitrogen or Argon) and reflux for several hours until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).
- **Workup:** After cooling to room temperature, pour the reaction mixture into water and extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be further purified by column chromatography on silica gel or by recrystallization to yield pure **4-(Phenylthio)benzaldehyde**.





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